

Chemical structure and properties of Diginin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diginin*

Cat. No.: *B13729988*

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An In-depth Technical Guide to the Chemical Structure and Properties of **Diginin**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information regarding the specific biological activity and mechanism of action of **Diginin** is limited in publicly available scientific literature. The information presented herein on biological effects is largely based on the well-studied activities of related cardiac glycosides, such as Digoxin, and should be considered a putative framework for **Diginin**'s potential pharmacological action.

Introduction

Diginin is a cardiac glycoside, a class of naturally occurring steroid glycosides, isolated from the leaves of the foxglove plant, *Digitalis purpurea* L. (Scrophulariaceae). Like other cardiac glycosides, it is composed of a steroid aglycone and a sugar moiety. Mild hydrolysis of **Diginin** yields its aglycone, diginigenin, and the deoxy sugar, diginose. While structurally similar to more extensively studied cardiac glycosides like Digoxin and Digitoxin, **Diginin** itself has been the subject of fewer detailed investigations into its specific biological effects and mechanisms of action. This guide provides a comprehensive overview of the current knowledge on the chemical structure and properties of **Diginin**, drawing parallels with related compounds to infer potential biological activities.

Chemical Structure and Physicochemical Properties

The chemical identity of **Diginin** is well-established, with its structure elucidated through chemical and spectroscopic methods.

Chemical Structure

The chemical structure of **Diginin** is presented below.

Caption: Chemical Structure of **Diginin**, consisting of the aglycone Diginigenin linked to a Diginose sugar moiety.

Physicochemical Data

A summary of the key physicochemical properties of **Diginin** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₄₀ O ₇	[1]
Molecular Weight	488.6 g/mol	[1]
IUPAC Name	(1R,2S,7S,10R,11S,13S,15S,16S,19R)-7-[(4R,5S,6R)-5-hydroxy-4-methoxy-6-methyloxan-2-yl]oxy-10,15,19-trimethyl-14-oxapentacyclo[11.5.1.0 _{2,11} .0 ₅ ,10.0 _{16,19}]nonadec-4-ene-12,18-dione	[1]
CAS Number	467-53-8	[1]
Appearance	Stout prisms from dilute alcohol	
Melting Point	155-183 °C (indistinct range)	
Optical Rotation	[α]D ₁₄ -223° (c = 2.3 in chloroform)	
UV max (ethanol)	309 nm (log ε 1.94)	
Solubility	Freely soluble in chloroform; slightly soluble in ether, acetone, ethyl acetate, carbon tetrachloride; practically insoluble in water.	

Spectral Data

Detailed spectral data for **Diginin** is not readily available in the searched literature. The following table summarizes the expected spectroscopic analyses used for the characterization of cardiac glycosides.

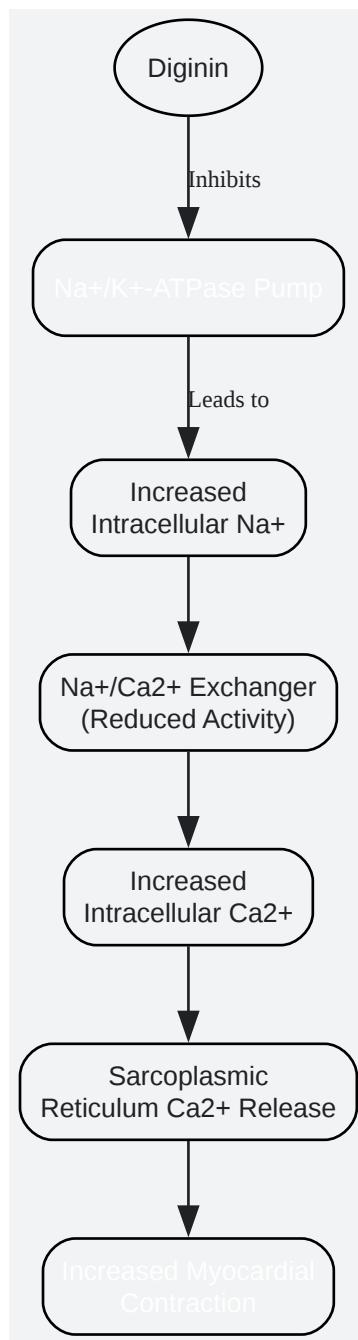
Spectroscopic Technique	Expected Information
¹ H NMR	Provides information on the number and chemical environment of protons, aiding in the structural elucidation of the steroid nucleus and the sugar moiety.
¹³ C NMR	Reveals the number of non-equivalent carbons and their chemical shifts, crucial for confirming the carbon skeleton.
Infrared (IR) Spectroscopy	Identifies the presence of functional groups such as hydroxyls (-OH), carbonyls (C=O), and ether linkages (C-O-C).
Mass Spectrometry (MS)	Determines the molecular weight and provides fragmentation patterns that can help in sequencing the sugar units and confirming the structure of the aglycone.

Biological Activity and Mechanism of Action

Direct experimental evidence for the biological activity and mechanism of action of **Diginin** is scarce. However, based on its classification as a cardiac glycoside, its pharmacological properties are likely to be similar to those of Digoxin.

Putative Mechanism of Action: Inhibition of Na⁺/K⁺-ATPase

The primary mechanism of action for clinically used cardiac glycosides like Digoxin is the inhibition of the sodium-potassium ATPase (Na⁺/K⁺-ATPase) pump in myocardial cells.^{[2][3][4]} This inhibition leads to a cascade of events resulting in increased cardiac contractility (positive inotropic effect).



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Caption: Proposed signaling pathway for **Diginin**'s inotropic effect based on the known mechanism of other cardiac glycosides.

Potential Therapeutic Effects and Cytotoxicity

Given its structural similarity to other cardiac glycosides, **Diginin** may exhibit:

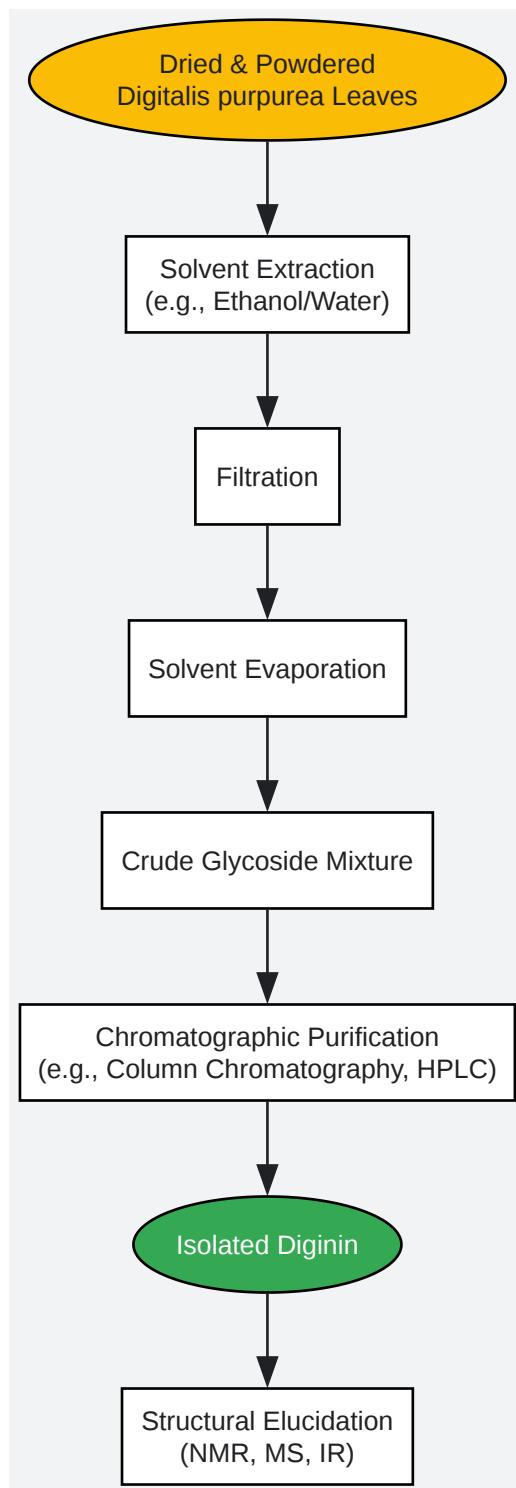
- Cardiotonic effects: Potential utility in heart failure and atrial fibrillation by increasing the force of heart muscle contraction.[2][3]
- Cytotoxic activity: Many cardiac glycosides have been shown to exhibit cytotoxic effects against various cancer cell lines.[1] The underlying mechanism is thought to be related to the inhibition of Na⁺/K⁺-ATPase, which is often overexpressed in tumor cells.

Experimental Protocols

Specific experimental protocols for **Diginin** are not well-documented. However, general methodologies for the isolation and analysis of cardiac glycosides from Digitalis species can be adapted.

Generalized Isolation and Purification Workflow

The following diagram illustrates a typical workflow for the extraction and purification of cardiac glycosides from plant material.



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- To cite this document: BenchChem. [Chemical structure and properties of Diginin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13729988#chemical-structure-and-properties-of-diginin]

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